

Application Note: Synthesis of Fmoc-(S)-2-Amino-6-methylheptanoic Acid

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Compound of Interest

Compound Name: (S)-2-Amino-6-methylheptanoic acid hydrochloride

Cat. No.: B12949241

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Introduction & Molecule Profile[1][2]

Fmoc-(S)-2-Amino-6-methylheptanoic acid is a lipophilic, non-proteinogenic

-amino acid. It is structurally analogous to leucine but possesses an extended aliphatic side chain (4-methylpentyl).

- Applications:
 - Peptide Stapling: Used to introduce hydrophobic interactions in stapled peptides without altering the helix geometry significantly.
 - Half-life Extension: Increases albumin binding and resistance to proteolytic cleavage in GLP-1 analogs.
 - SAR Studies: Probes the depth of hydrophobic pockets in GPCRs.

Structural Analysis

Feature	Specification
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-6-methylheptanoic acid
Side Chain	4-Methylpentyl group ()
Molecular Formula	
Precursor Electrophile	1-Bromo-4-methylpentane (Isohexyl bromide)
Chirality Target	(S)-Enantiomer (L-configuration)

Strategic Overview: Route Selection

Two primary routes are validated for this synthesis. The Ni(II) Complex Method is recommended for scales >5g due to cost-efficiency and avoidance of n-BuLi.

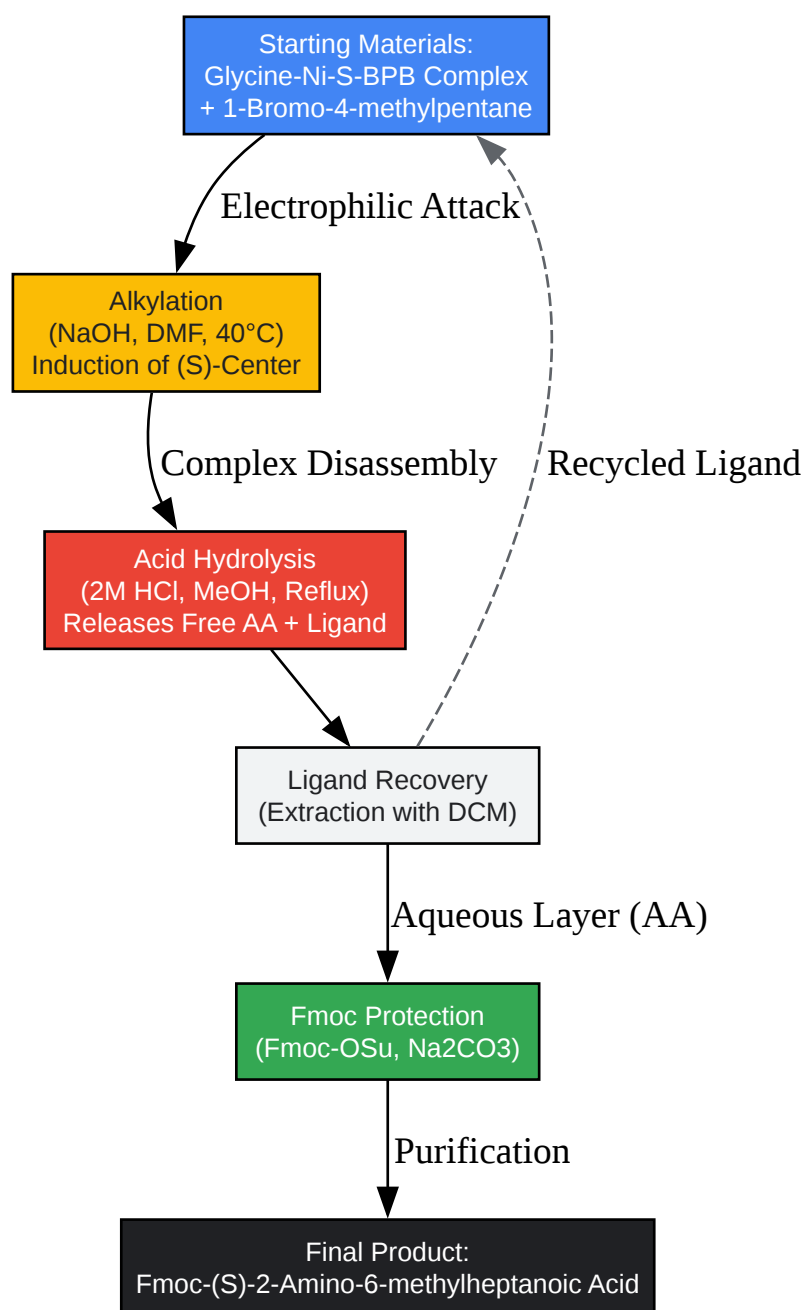
Feature	Method A: Ni(II) Complex (Recommended)	Method B: Schöllkopf Bis-Lactim
Mechanism	Thermodynamic control; Phase Transfer Catalysis	Kinetic control; Enolate alkylation
Reagents	Ni(II)-BPB, KOH, MeCN/DMF	n-BuLi, THF, Schöllkopf Auxiliary
Temperature	Ambient to 50°C	-78°C (Strict Cryogenic)
Stereocontrol	>98% de (via crystallization)	>95% de
Scalability	High (kg scale proven)	Low to Medium
Atom Economy	Chiral auxiliary recyclable (>90%)	Auxiliary hydrolyzed (often destroyed)

Protocol A: Synthesis via Ni(II) Complex (The "Belokon" Route)

This protocol utilizes a chiral Nickel(II) complex of a glycine Schiff base derived from (S)-BPB [(S)-2-[N-(N'-benzylpropyl)amino]benzophenone]. This complex renders the glycine

-proton acidic enough to be deprotonated by mild bases (NaOH/KOH).

Workflow Diagram



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Caption: Figure 1. Thermodynamic alkylation cycle using the recyclable Ni(II)-BPB auxiliary.

Step 1: Asymmetric Alkylation

Objective: Install the 4-methylpentyl side chain with (S)-stereochemistry.

- Setup: In a 3-neck round-bottom flask, dissolve Ni-(S)-BPB-Glycine complex (1.0 eq) in DMF (5 mL per gram of complex).
- Reagent Addition: Add 1-bromo-4-methylpentane (1.2 eq).
- Base Addition: Add finely powdered NaOH (1.5 eq).
 - Expert Insight: The reaction is heterogeneous. Vigorous stirring is critical. The color will shift from red to a deeper red/brown as the alkylation proceeds.
- Reaction: Stir at 40–50°C for 2–4 hours. Monitor by TLC (SiO₂, CHCl₃:Acetone 5:1). The starting complex () should disappear, replaced by the alkylated product ().
- Quench: Pour mixture into ice water (10x volume). The alkylated complex will precipitate.
- Isolation: Filter the solid red precipitate. Wash with water. Dry in vacuo.
 - QC Check:
 - NMR should show the disappearance of the glycine
 - protons (singlet at ~3.6 ppm) and appearance of the side chain signals.

Step 2: Hydrolysis and Ligand Recovery

Objective: Release the free amino acid and recover the chiral ligand.

- Hydrolysis: Suspend the alkylated complex in MeOH (3 mL/g) and add 2M HCl (1.5 eq relative to complex).
- Reflux: Heat to reflux until the red color disappears (complex disassembly), turning the solution green (NiCl₂).
- Ligand Extraction: Evaporate MeOH. Add water. Extract the liberated chiral ligand (BPB) with DCM or CHCl₃ (3x).
 - Note: The organic layer contains the expensive chiral auxiliary, which can be recycled.
 - Aqueous Layer: Contains the target amino acid hydrochloride salt and

.^[1]^[2]

Step 3: Isolation of Free Amino Acid

- Ion Exchange: Pass the aqueous layer through a cation exchange column (Dowex 50W, form).
 - Wash with water to remove salts (green eluate).
 - Elute the amino acid with 2M
- Concentration: Evaporate the ammoniacal fractions to yield crude (S)-2-amino-6-methylheptanoic acid as a white solid.

Protocol B: Fmoc Protection

This step is universal regardless of the synthesis route used.

Reagents: Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide),

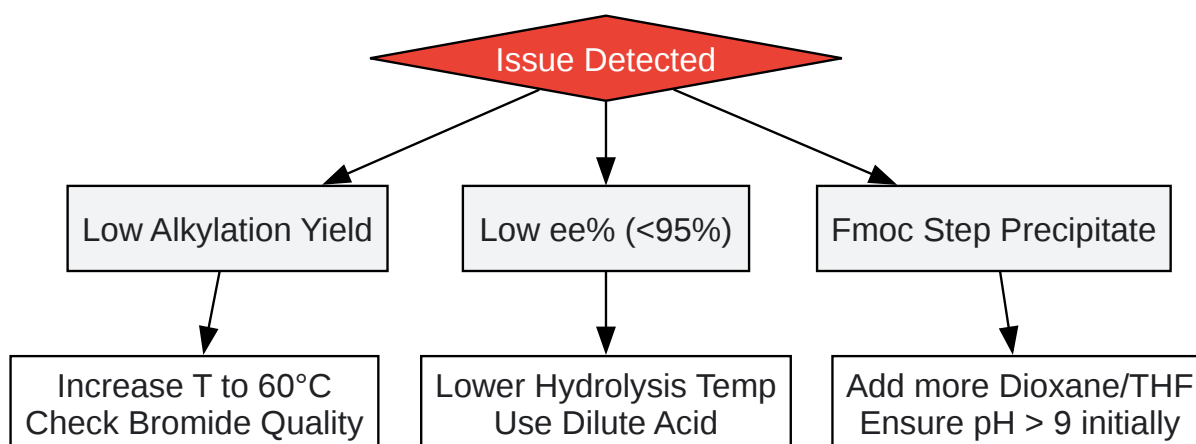
, Water/Dioxane.

- Dissolution: Dissolve the crude amino acid (1.0 eq) in 10% solution (aqueous).
 - Expert Insight: If the amino acid is highly lipophilic (as this one is), add 1,4-Dioxane (1:1 ratio with water) to ensure solubility.
- Addition: Cool to 0°C. Add Fmoc-OSu (1.1 eq) dissolved in a minimal amount of Dioxane dropwise.
- Reaction: Allow to warm to room temperature and stir for 2–3 hours.
 - Monitoring: HPLC or TLC (EtOAc/Hexane + 1% AcOH).
- Workup:
 - Dilute with water.
 - Wash 1: Extract with Diethyl Ether (2x) to remove unreacted Fmoc-OSu and byproducts (fulvene). Discard organic layer.
 - Acidification: Acidify the aqueous phase carefully with 1M HCl to pH 2–3. The product will precipitate as a white solid or oil.
 - Extraction 2: Extract the product into Ethyl Acetate (3x).
- Purification: Wash combined EtOAc layers with Brine, dry over , and concentrate.
 - Crystallization:[1][2] Recrystallize from EtOAc/Hexane or Toluene.

Quality Control & Validation

Test	Acceptance Criteria	Method Note
HPLC Purity	> 98.0%	C18 Column, MeCN/H ₂ O + 0.1% TFA gradient.
Chiral Purity (ee)	> 99.0%	Chiralpak AD-H or OD-H. Mobile phase: Hexane/IPA.
-NMR	Consistent Structure	Confirm 4-methylpentyl signals: 0.85 (d, 6H, isopropyl), 1.1–1.4 (m, side chain).
Mass Spec		ESI-MS.

Decision Matrix: Troubleshooting



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Caption: Figure 2. Troubleshooting common synthetic bottlenecks.

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Sources

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- To cite this document: BenchChem. [Application Note: Synthesis of Fmoc-(S)-2-Amino-6-methylheptanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12949241/docs#application-note-synthesis-of-fmoc-s-2-amino-6-methylheptanoic-acid>]

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